

6-Chloro-5-hydroxypyridine-2-carbaldehyde CAS number

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Compound of Interest

Compound Name: *6-Chloro-5-hydroxypyridine-2-carbaldehyde*

CAS No.: *1211538-40-7*

Cat. No.: *B1428418*

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An In-depth Technical Guide to **6-Chloro-5-hydroxypyridine-2-carbaldehyde**: Synthesis, Properties, and Applications

This technical guide provides a comprehensive overview of **6-chloro-5-hydroxypyridine-2-carbaldehyde**, a substituted pyridine derivative of significant interest to researchers and professionals in drug discovery and development. While a dedicated CAS number and extensive literature for this specific compound are not readily available in public databases, this guide outlines a scientifically robust, proposed synthetic pathway and discusses its expected chemical properties and potential applications based on well-established principles and data from structurally analogous compounds.[1]

Introduction and Strategic Importance

Substituted pyridines are a cornerstone of medicinal chemistry, forming the core scaffold of numerous pharmaceuticals. The unique combination of a chloro group, a hydroxyl group, and a reactive carbaldehyde function on a pyridine ring makes **6-chloro-5-hydroxypyridine-2-carbaldehyde** a highly versatile building block. The aldehyde group serves as a synthetic

handle for a multitude of chemical transformations, including the formation of Schiff bases, reductive amination, and Wittig reactions, enabling the construction of complex molecular architectures.[2] The chloro and hydroxyl substituents modulate the electronic properties and potential hydrogen bonding interactions of the molecule, which are critical for tuning biological activity and pharmacokinetic properties.

The analogous 5-hydroxypyridine-2-carboxaldehyde has been recognized for its role in the synthesis of thiosemicarbazones, a class of compounds investigated for their potent biological activities, including as inhibitors of ribonucleoside diphosphate reductase, a key target in cancer therapy.[3] This highlights the potential of the title compound as a precursor to novel therapeutic agents.

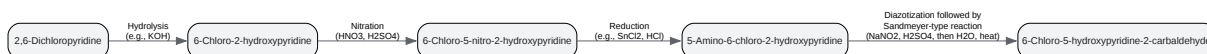
Physicochemical and Spectroscopic Data (Predicted)

While experimental data for **6-chloro-5-hydroxypyridine-2-carbaldehyde** is scarce, its key physicochemical properties can be predicted based on its structure.

Property	Predicted Value/Information	Source
Molecular Formula	C ₆ H ₄ ClNO ₂	[1]
Molecular Weight	157.55 g/mol	Calculated
Monoisotopic Mass	156.99306 Da	[1]
XlogP (predicted)	1.3	[1]
Appearance	Expected to be a solid at room temperature	
Solubility	Likely soluble in organic solvents like dichloromethane, and potentially water-soluble. [4]	-
Storage	Recommended to be stored under an inert atmosphere at refrigerated temperatures (2-8°C) to prevent degradation.[5]	-

Proposed Synthetic Pathway

A logical and efficient synthetic route to **6-chloro-5-hydroxypyridine-2-carbaldehyde** can be devised from commercially available precursors, leveraging well-established organic reactions. The proposed multi-step synthesis is outlined below.



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Sources

- [1. PubChemLite - 6-chloro-5-hydroxypyridine-2-carbaldehyde \(C6H4ClNO2\)](#) [[pubchemlite.lcsb.uni.lu](#)]
- [2. researchgate.net](#) [[researchgate.net](#)]
- [3. RU2198875C2 - Methods of synthesis of pyridine-2-carboxaldehyde thiosemicarbazones and intermediate pyridine-2-carboxaldehydes - Google Patents](#) [[patents.google.com](#)]
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